

# Application Note and Protocol for cAMP Assay with AM-8123

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## Compound of Interest

Compound Name: AM-8123

Cat. No.: B12415121

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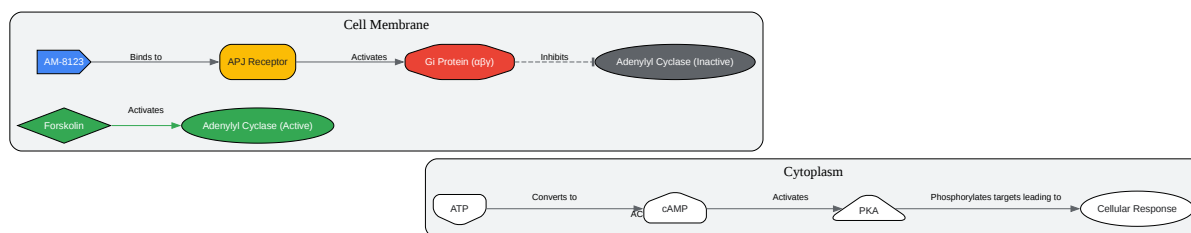
Audience: Researchers, scientists, and drug development professionals.

## Introduction

**AM-8123** is a potent and orally active agonist of the Apelin Receptor (APJ), a G protein-coupled receptor (GPCR) that plays a crucial role in the cardiovascular system.[1][2] The APJ receptor is known to couple to the inhibitory G protein (Gi), which, upon activation, leads to the inhibition of adenylyl cyclase and a subsequent decrease in intracellular cyclic adenosine monophosphate (cAMP) levels.[1][3] Therefore, a cAMP assay is a critical tool for characterizing the pharmacological activity of **AM-8123** and similar compounds targeting the APJ receptor. This document provides a detailed protocol for measuring the effect of **AM-8123** on forskolin-stimulated cAMP production in a cellular context.

## Signaling Pathway of AM-8123 at the APJ Receptor

The binding of **AM-8123** to the APJ receptor initiates a signaling cascade that results in the inhibition of cAMP production. The key steps are outlined in the diagram below.



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## References

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- 3. Cardiovascular response to small-molecule APJ activation - PMC [pmc.ncbi.nlm.nih.gov]
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